

Technical Guide: Spectral Properties of Acid Red 151 for Microscopy

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Compound of Interest

Compound Name: Acid Red 151

Cat. No.: B1583777

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Red 151, a synthetic monoazo dye, is widely utilized in various industrial applications, particularly in the textile and leather industries, for its vibrant red coloration.^[1] While broadly classified under "fluorescent dyes" in some chemical databases, a thorough investigation into its specific spectral properties reveals a significant lack of data to support its application in fluorescence microscopy. This technical guide provides a comprehensive summary of the known characteristics of **Acid Red 151** and highlights the critical data gaps for its potential use in advanced microscopic imaging.

Physicochemical Properties

Acid Red 151 is a dark red powder with good solubility in water.^{[1][2]} Its chemical structure and other fundamental properties are summarized in the table below.

Spectral Properties

The most critical data for any dye intended for microscopy are its spectral characteristics. While information on the absorbance of **Acid Red 151** is available, there is a notable absence of data regarding its fluorescence emission, a prerequisite for fluorescence microscopy.

Table 1: Summary of Quantitative Data for **Acid Red 151**

Property	Value	References
Chemical Formula	<chem>C22H15N4NaO4S</chem>	[1] [3]
Molecular Weight	454.43 g/mol	[1] [3]
CAS Number	6406-56-0	[1] [3]
Absorbance Maximum (λ_{max})	510 nm	[4]
Molar Absorptivity (ϵ)	Data not available	
Fluorescence Emission Maximum (λ_{em})	Data not available	
Quantum Yield (Φ)	Data not available	
Stokes Shift	Data not available	

Note: The absence of data for molar absorptivity, fluorescence emission maximum, and quantum yield is a significant limitation for the application of **Acid Red 151** in quantitative and qualitative fluorescence microscopy.

Experimental Protocols

Due to the lack of evidence supporting the use of **Acid Red 151** as a fluorescent stain in microscopy, no specific, validated experimental protocols are available in the scientific literature. However, for researchers wishing to explore its potential, a generalized protocol for staining cells with azo dyes is provided below. This protocol is a standard starting point and would require extensive optimization and validation for **Acid Red 151**.

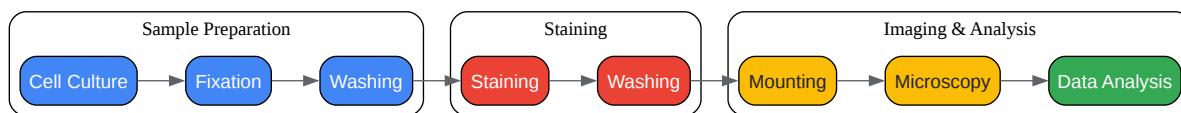
Generalized Protocol for Staining Cells with an Azo Dye:

- **Solution Preparation:** Prepare a stock solution of **Acid Red 151** in an appropriate solvent (e.g., distilled water or ethanol). The concentration will need to be determined empirically.
- **Cell Culture and Fixation:** Grow cells on a suitable substrate (e.g., glass coverslips). Fix the cells using a standard protocol (e.g., 4% paraformaldehyde in PBS for 15 minutes at room temperature).

- Washing: Wash the fixed cells three times with Phosphate Buffered Saline (PBS).
- Staining: Incubate the fixed cells with the **Acid Red 151** staining solution. Incubation time and dye concentration are critical parameters that need to be optimized.
- Washing: Wash the stained cells extensively with PBS to remove unbound dye.
- Mounting: Mount the coverslips on microscope slides using an appropriate mounting medium.
- Imaging: If any fluorescence is observed, image the samples using a fluorescence microscope with an excitation source appropriate for the absorbance maximum (around 510 nm) and a suitable emission filter.

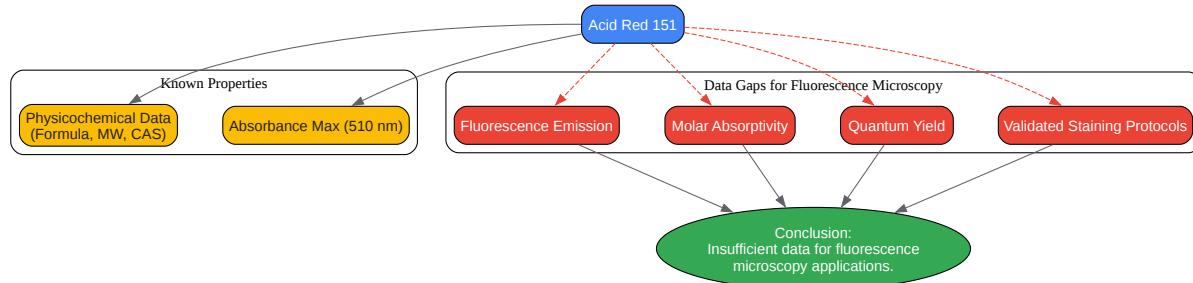
Mandatory Visualizations

To illustrate the typical workflow and the current state of knowledge for **Acid Red 151** in microscopy, the following diagrams are provided.



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Caption: General experimental workflow for staining biological samples for microscopy.

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Caption: Logical flow of available data and identified knowledge gaps for **Acid Red 151**.

Conclusion

While **Acid Red 151** is a well-characterized dye for industrial purposes with a known absorbance maximum at 510 nm, there is a critical lack of publicly available data on its fluorescence properties. The absence of information on its emission spectrum, molar extinction coefficient, and quantum yield makes it impossible to assess its suitability as a fluorophore for microscopy. Researchers and professionals in drug development should exercise caution and consider this compound as unvalidated for fluorescence imaging applications until comprehensive photophysical characterization and specific staining protocols are established. For fluorescence microscopy needs, it is recommended to select from a wide range of commercially available and well-documented fluorescent probes with proven performance in biological imaging.

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